

A Comparative Guide to Proficiency Testing Schemes for Azo Dye Analysis

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Compound of Interest

Compound Name: Sudan red 7B-d5

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For researchers, scientists, and professionals in drug development and consumer product safety, ensuring the accuracy and reliability of analytical testing is paramount. Proficiency testing (PT) is a critical component of a laboratory's quality assurance system, providing an external and objective evaluation of testing capabilities. This guide offers a comparative overview of available proficiency testing schemes for the analysis of restricted aromatic amines derived from azo dyes in textiles and leather, details the experimental protocols involved, and illustrates the typical workflow for participation.

Comparison of Proficiency Testing Scheme Providers

Obtaining direct quantitative performance data from proficiency testing schemes is challenging, as final reports are typically confidential and distributed only to participating laboratories. However, a qualitative comparison of the primary providers can guide laboratories in selecting the most suitable scheme for their needs. The main providers for azo dye analysis PT schemes are LGC AXIO Proficiency Testing, Fapas®, and the Institute for Interlaboratory Studies (iis).

Feature	LGC AXIO Proficiency Testing	Fapas® (from Fera Science Ltd)	Institute for Interlaboratory Studies (iis)
Scheme Name Examples	TOYTEST (includes Azo-dyes analysis)	Schemes for illegal dyes in various matrices	AZO Dyes in Textile
Relevant Standards	EN 14362-1, EN 14362-3.[1]	General food and textile safety standards	Not explicitly stated, but likely aligned with international standards like EN or ISO
Matrix Types	Textiles, Leather, Toys.[1]	Textiles, Food contact materials	Textiles
Accreditation	Accredited to ISO/IEC 17043 by UKAS.[2]	Accredited to ISO/IEC 17043 by UKAS.[3]	Accredited to ISO/IEC 17043 by the Dutch Accreditation Council (RvA)
Reporting	Provides comprehensive reports with performance scores (e.g., z-scores) via an online portal.[2]	Issues detailed, confidential reports with performance scores and method comparisons.[3]	Delivers quality reports with detailed results and performance scores (z-scores).[4]
Key Features	Offers a wide range of PT schemes across multiple sectors; provides localized support through a global network.[2]	Utilizes real-world sample matrices to provide a realistic testing challenge; offers a broad range of analyte/matrix combinations.[3]	Organizes global interlaboratory studies for a variety of consumer products; allows participation using routine analytical methods.[4]

Experimental Protocol: Determination of Aromatic Amines from Azo Dyes in Textiles

The following is a representative experimental protocol for the determination of banned aromatic amines from azo dyes in textiles, based on the widely recognized standard EN ISO 14362-1:2017.^[5] This method is designed to detect the presence of 22 restricted aromatic amines.

Principle

A colored textile sample is subjected to a reductive cleavage process using sodium dithionite in a citrate buffer at 70°C. This process breaks the azo bonds (-N=N-) and liberates the constituent aromatic amines. The liberated amines are then transferred to a liquid phase and subsequently analyzed using Gas Chromatography-Mass Spectrometry (GC-MS) for identification and quantification.^{[6][7]} For certain types of dyed fibers, such as polyester, a preliminary solvent extraction of the dye is required before the reduction step.^{[8][9]}

Reagents and Materials

- Citrate buffer solution (pH 6.0)
- Sodium dithionite ($\text{Na}_2\text{S}_2\text{O}_4$)
- Solvents: tert-Butyl methyl ether (t-BME), Xylene (for disperse dye extraction), Methanol
- Diatomaceous earth
- Internal standard solution: A solution of known concentration of a deuterated or otherwise labeled aromatic amine not expected to be in the sample (e.g., Anthracene-d10).
- Calibration standards: A mixed standard solution containing all the restricted aromatic amines at various concentrations.

Apparatus

- Gas Chromatograph-Mass Spectrometer (GC-MS) with a suitable capillary column (e.g., 5% phenyl-methylpolysiloxane).

- Water bath capable of maintaining 70 ± 2 °C.
- Ultrasonic bath
- Mechanical shaker
- Glass extraction apparatus (e.g., Soxhlet, if required).
- Evaporator (e.g., rotary evaporator or nitrogen blow-down).
- Vials, pipettes, and other standard laboratory glassware.

Procedure

- Cut a representative sample of the colored textile material (approximately 1 gram).
- For textiles dyed with disperse dyes (e.g., polyester), perform a preliminary solvent extraction using xylene.^[8] For other fiber types like cotton or wool, this step is not necessary.^[9]
- Place the textile sample in a reaction vessel.
- Add a defined volume of citrate buffer solution.
- Heat the vessel in a water bath to 70 °C.
- Add a measured amount of sodium dithionite to initiate the reduction.
- Maintain the reaction at 70 °C for 30 minutes with occasional shaking.
- Cool the reaction vessel to room temperature.
- Add a known amount of the internal standard solution.
- Transfer the solution to a diatomaceous earth column or perform a liquid-liquid extraction with t-BME.^[10]
- Elute the amines from the column with t-BME.

- Collect the organic phase (t-BME).
- Concentrate the extract to a small volume (e.g., 1 mL) using an evaporator.
- Inject an aliquot of the concentrated extract into the GC-MS system.
- Run the analysis using a suitable temperature program for the GC oven to separate the aromatic amines.
- The mass spectrometer is typically operated in Selected Ion Monitoring (SIM) mode for quantification to enhance sensitivity and selectivity.[\[6\]](#)
- Identify the aromatic amines by comparing their retention times and mass spectra with those of the calibration standards.
- Quantify the concentration of each detected amine using the calibration curve and the internal standard.

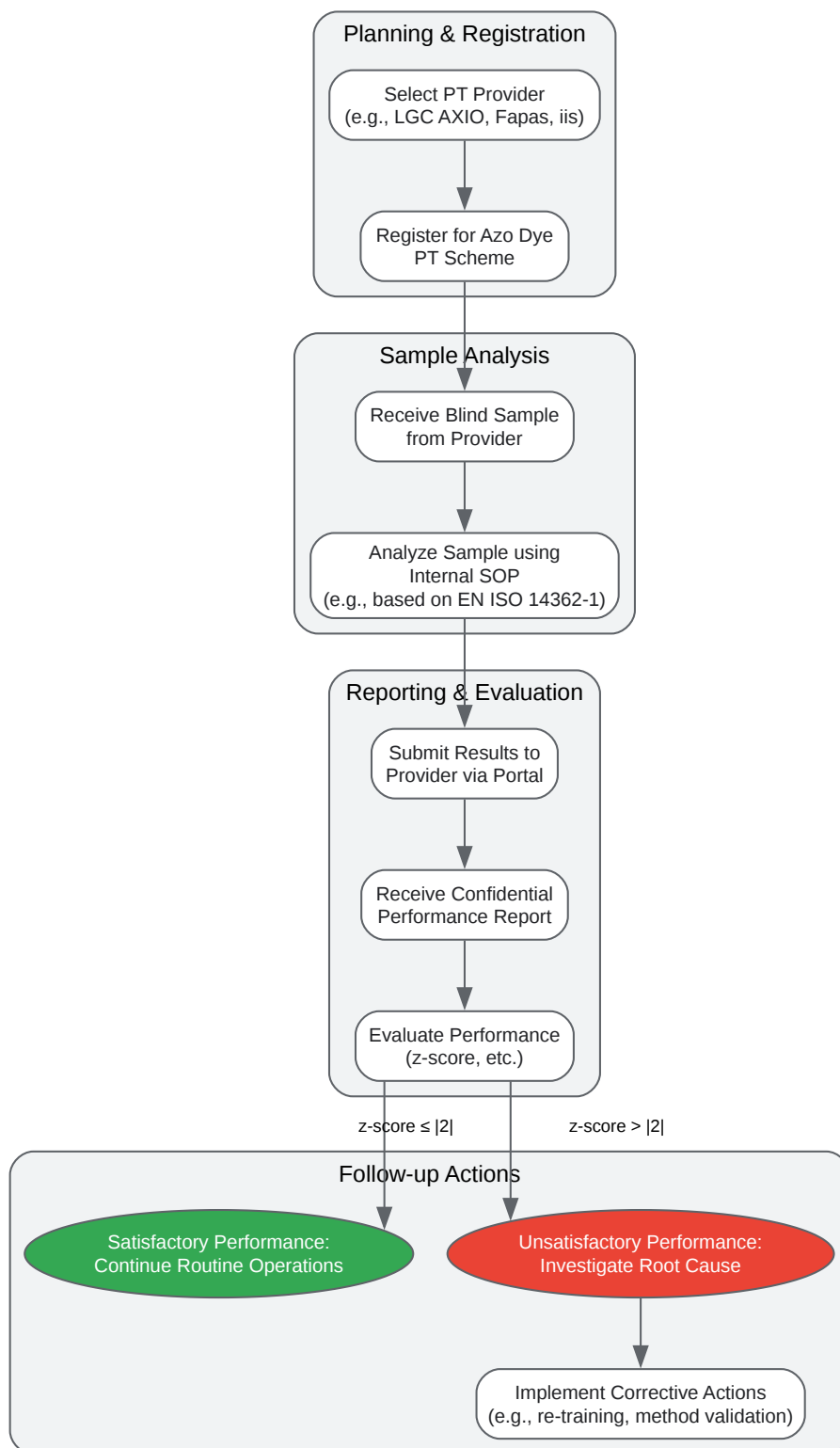
Interpretation of Results

The concentration of each of the 22 restricted aromatic amines is determined. According to European REACH regulations, if any of these amines are detected in a concentration exceeding 30 mg/kg (ppm) in the finished article or its dyed parts, the product is non-compliant.
[\[5\]](#)

Proficiency Testing Workflow

The process of participating in a proficiency testing scheme for azo dye analysis follows a structured workflow. This ensures that the evaluation is conducted in a standardized and confidential manner.

Proficiency Testing Workflow for Azo Dye Analysis

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Caption: Workflow for Azo Dye Analysis Proficiency Testing.

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